

Spectroscopic analysis of Betoxycaine for identification

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Compound of Interest

Compound Name: *Betoxycaine*

CAS No.: *3818-62-0*

Cat. No.: *B1214178*

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An In-Depth Technical Guide for the Spectroscopic Identification of **Betoxycaine**

This document provides a comprehensive technical guide for the spectroscopic analysis and identification of **Betoxycaine** (2-(2-(Diethylamino)ethoxy)ethyl 3-amino-4-butoxybenzoate). Designed for researchers, analytical scientists, and professionals in drug development, this guide moves beyond procedural outlines to explain the causal relationships between molecular structure and spectroscopic output. Given the limited availability of published reference spectra for **Betoxycaine**, this guide employs a foundational, structure-driven approach, using the well-characterized local anesthetic, Benzocaine, as a primary structural analog to predict and interpret spectral data. This methodology ensures a robust framework for identification, even in the absence of a dedicated reference standard.

Introduction: The Analytical Imperative for Betoxycaine

Betoxycaine is a benzoate ester local anesthetic.^[1] Its molecular structure features a p-aminobenzoate core, modified with a butoxy group and a complex ether-amine side chain, which dictates its physicochemical properties and pharmacological activity. Accurate and

unambiguous identification is paramount for quality control, regulatory compliance, stability testing, and metabolite identification.

Spectroscopic techniques offer a powerful, non-destructive suite of tools to elucidate and confirm the chemical identity of pharmaceutical compounds. By probing the interaction of molecules with electromagnetic radiation, we can derive a unique fingerprint based on electronic transitions, molecular vibrations, nuclear spin, and mass-to-charge ratio. This guide details the application of four cornerstone spectroscopic methods—UV-Visible, Infrared, Nuclear Magnetic Resonance, and Mass Spectrometry—for the definitive identification of **Betoxycaine**.

Ultraviolet-Visible (UV-Vis) Spectroscopy: Probing the Chromophore

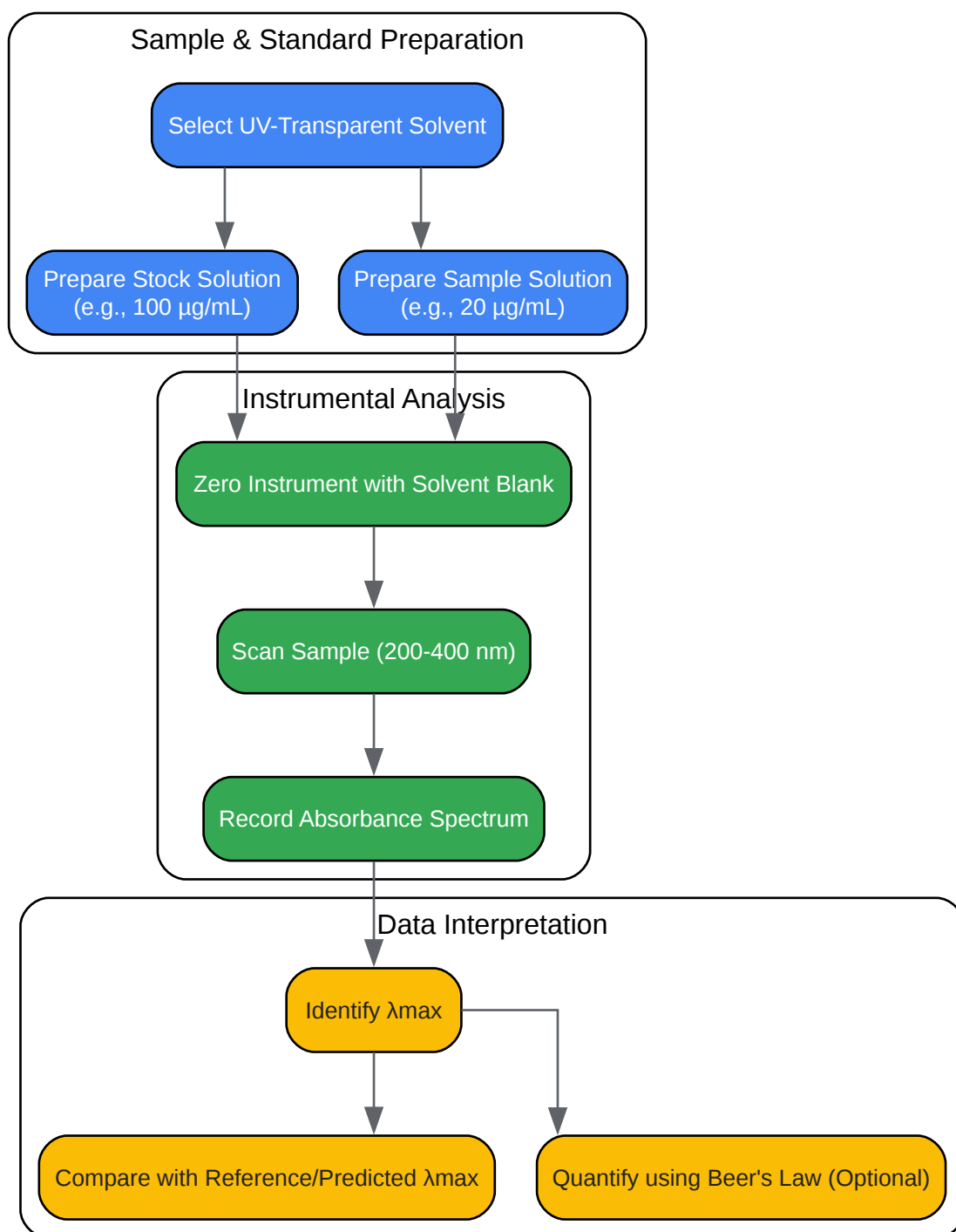
Expertise & Rationale: UV-Vis spectroscopy is a rapid and reliable technique for quantifying compounds containing chromophores—molecular moieties that absorb light in the UV-visible range. The **Betoxycaine** molecule contains a substituted benzene ring, which acts as a potent chromophore. The primary amino ($-NH_2$) and butoxy ($-OC_4H_9$) groups act as powerful auxochromes, shifting the absorption maximum (λ_{max}) to longer wavelengths and increasing the molar absorptivity. This makes UV-Vis an excellent first-pass identification and quantification tool.

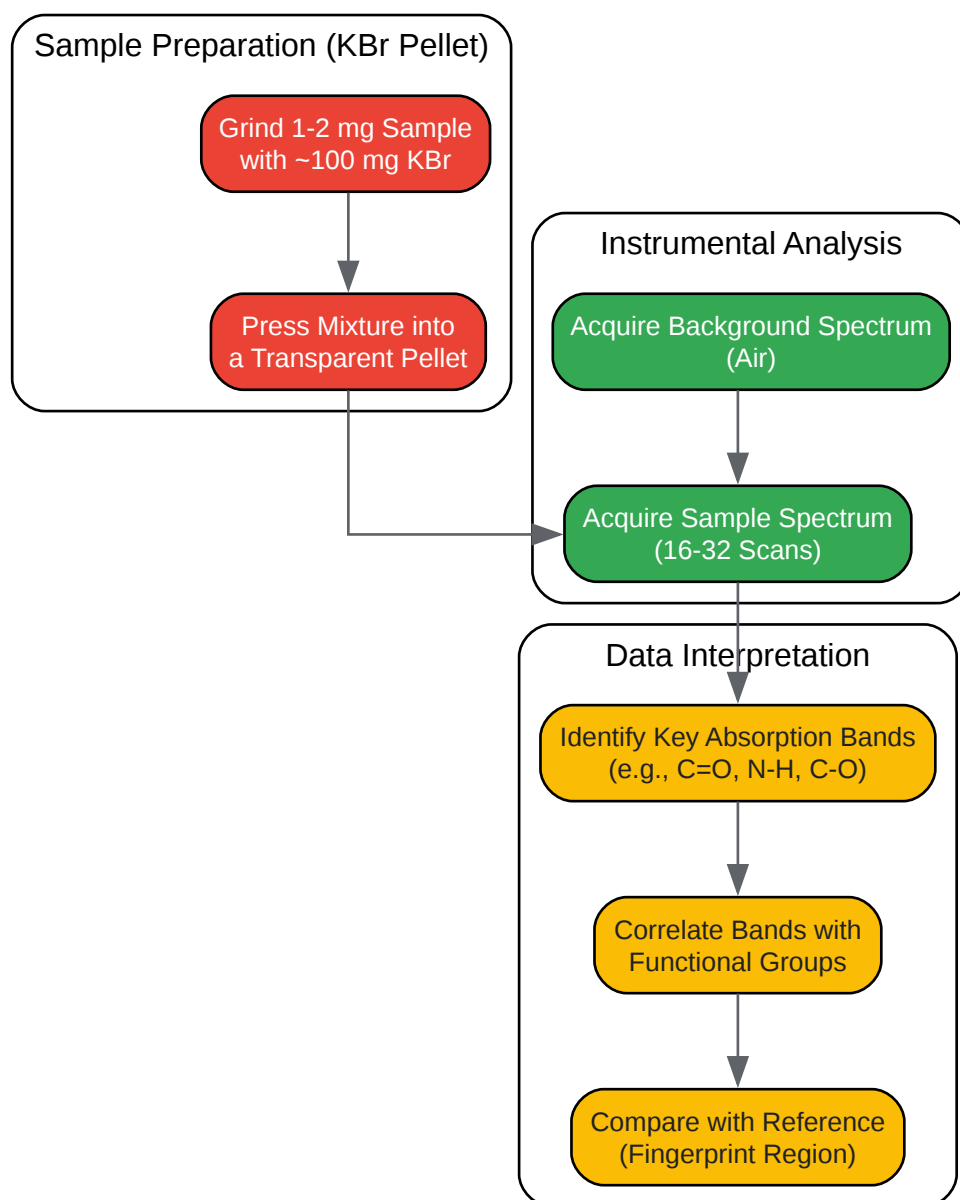
Predicted Spectral Characteristics: Based on structurally similar compounds like Benzocaine, which exhibits a λ_{max} around 291 nm in methanol, **Betoxycaine** is predicted to have a similar λ_{max} .^[2] The presence of the additional butoxy group on the aromatic ring is expected to induce a slight bathochromic (red) shift.

Experimental Protocol: UV-Vis Spectrophotometry

- **Solvent Selection:** Choose a UV-transparent solvent in which **Betoxycaine** is soluble. Methanol or ethanol are common choices. For analyzing the hydrochloride salt, 0.1 M hydrochloric acid can be used.
- **Standard Preparation:** Prepare a stock solution of **Betoxycaine** of known concentration (e.g., 100 $\mu\text{g/mL}$). Create a series of dilutions from the stock solution to establish a calibration curve if quantification is required.^[3]

- Sample Preparation: Accurately weigh and dissolve the sample in the chosen solvent to a concentration within the linear range of the assay (e.g., 10-50 $\mu\text{g/mL}$).
- Instrumental Analysis:
 - Set the spectrophotometer to scan a range, typically from 200 nm to 400 nm.
 - Use the selected solvent as a blank to zero the instrument.
 - Measure the absorbance of the sample solution.
- Data Interpretation: Identify the wavelength of maximum absorbance (λ_{max}) and compare it to the expected value. The absorbance value can be used for quantification based on Beer's Law.





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Caption: Workflow for **Betoxycaïne** analysis by FT-IR Spectroscopy.

Nuclear Magnetic Resonance (NMR) Spectroscopy: The Definitive Structure Map

Expertise & Rationale: NMR spectroscopy is the most powerful technique for the de novo structural elucidation of organic molecules. ^1H NMR provides information on the number of different types of protons, their chemical environments, their relative numbers (integration), and

their neighboring protons (spin-spin splitting). ^{13}C NMR reveals the number of different carbon environments in the molecule. Together, they provide a complete atomic connectivity map. NMR is a self-validating system; a proposed structure must be consistent with every signal in both ^1H and ^{13}C spectra.

Predicted ^1H NMR Spectral Characteristics (in CDCl_3): The proton NMR spectrum of **Betoxycaine** will be complex but highly informative. The following table predicts the signals for the key protons.

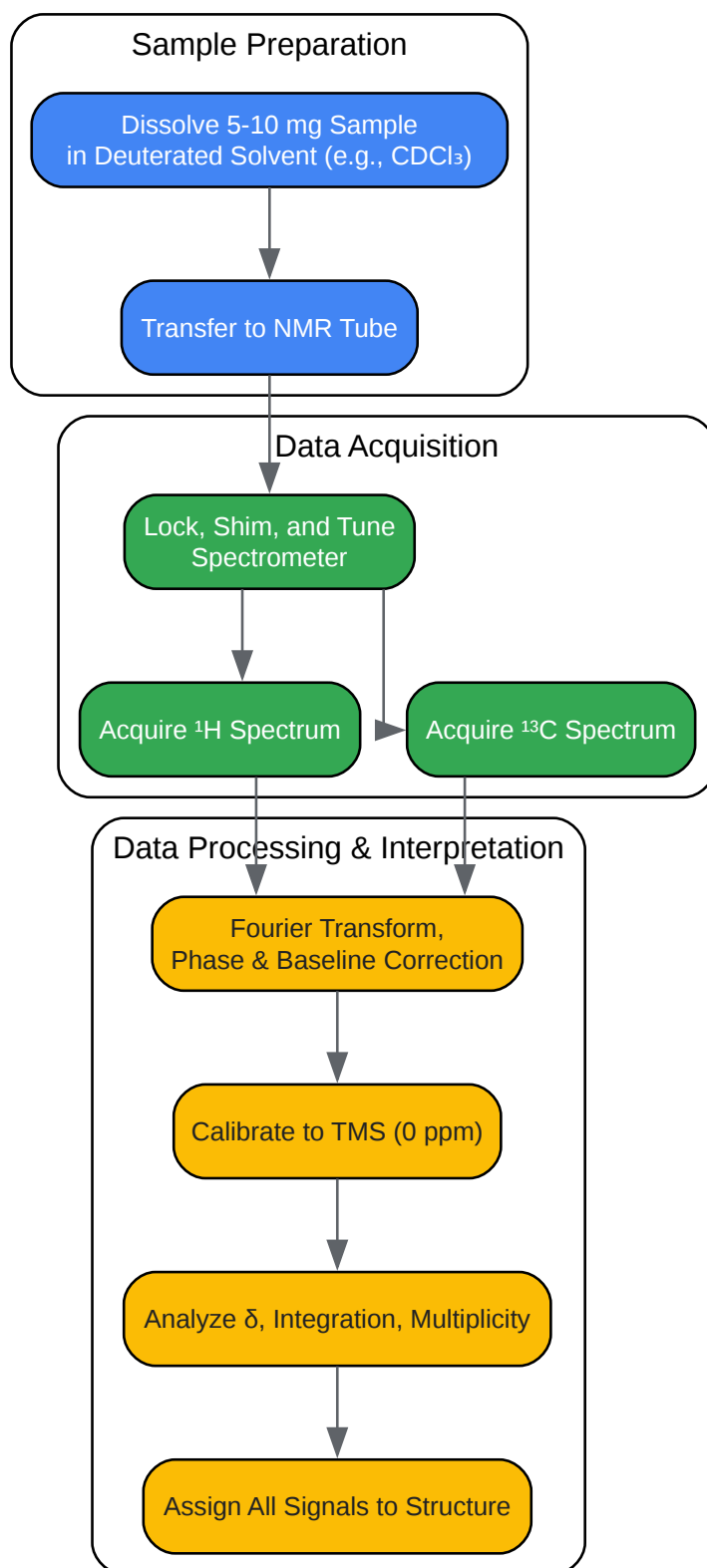
Proton Assignment	Predicted δ (ppm)	Multiplicity	Integration	Rationale
Aromatic Protons	7.8 - 6.5	m	3H	The three protons on the benzene ring will appear in the aromatic region with complex splitting.
-NH ₂	~4.2	br s	2H	Broad singlet, exchangeable with D ₂ O. Position is solvent-dependent.
-O-CH ₂ - (Butoxy)	~4.0	t	2H	Triplet, adjacent to a CH ₂ group.
-O-CH ₂ -CH ₂ -O- (Ester side)	~4.4	t	2H	Triplet, deshielded by the ester oxygen.
-O-CH ₂ -CH ₂ -O- (Ether side)	~3.8	t	2H	Triplet, adjacent to the other ether CH ₂ .
-O-CH ₂ -CH ₂ -N-	~2.8	t	2H	Triplet, deshielded by the ether oxygen and nitrogen.
-N-(CH ₂ -CH ₃) ₂	~2.6	q	4H	Quartet, adjacent to the methyl groups.
Butoxy Chain (-CH ₂ -CH ₂ -)	1.8 - 1.4	m	4H	Two overlapping multiplets for the internal

				methylenes of the butoxy group.
-N-(CH ₂ -CH ₃) ₂	~1.1	t	6H	Triplet, coupled to the methylene protons.
Butoxy Chain (-CH ₃)	~0.95	t	3H	Triplet, the terminal methyl of the butoxy group.

Experimental Protocol: ¹H and ¹³C NMR Spectroscopy

- **Sample Preparation:** Dissolve 5-10 mg of the **Betoxycaine** sample in ~0.6-0.7 mL of a deuterated solvent (e.g., Chloroform-d, CDCl₃) in an NMR tube. Add a small amount of Tetramethylsilane (TMS) as an internal standard (δ 0.00 ppm) if not already present in the solvent. [4]2. **Instrument Setup:**
 - Place the NMR tube in the spectrometer.
 - Lock the spectrometer onto the deuterium signal of the solvent.
 - Shim the magnetic field to achieve high homogeneity and resolution.
- **¹H Spectrum Acquisition:**
 - Acquire the ¹H NMR spectrum using an appropriate number of scans to achieve a good signal-to-noise ratio.
 - Process the data (Fourier transform, phase correction, baseline correction).
 - Calibrate the spectrum to the TMS signal.
 - Integrate the signals and analyze the chemical shifts and splitting patterns.
- **¹³C Spectrum Acquisition:**

- Acquire a proton-decoupled ^{13}C NMR spectrum. This requires more scans than ^1H NMR due to the low natural abundance of ^{13}C .
- Process and calibrate the spectrum similarly to the ^1H spectrum.
- Data Interpretation: Assign each signal in the ^1H and ^{13}C spectra to a specific proton and carbon in the **Betoxycaine** structure. The data must be internally consistent and fully account for the molecular formula.



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Caption: Workflow for structural elucidation of **Betoxycaine** by NMR.

Mass Spectrometry (MS): Molecular Weight and Fragmentation

Expertise & Rationale: Mass spectrometry provides two critical pieces of information for identification: the exact molecular weight of the compound and its fragmentation pattern, which offers clues to its structure. Using a soft ionization technique like Electrospray Ionization (ESI), the molecule can be ionized with minimal fragmentation, allowing for the accurate determination of its molecular weight. Tandem MS (MS/MS) experiments can then be used to induce fragmentation in a controlled manner, providing a roadmap of the molecule's substructures. [\[5\]](#)

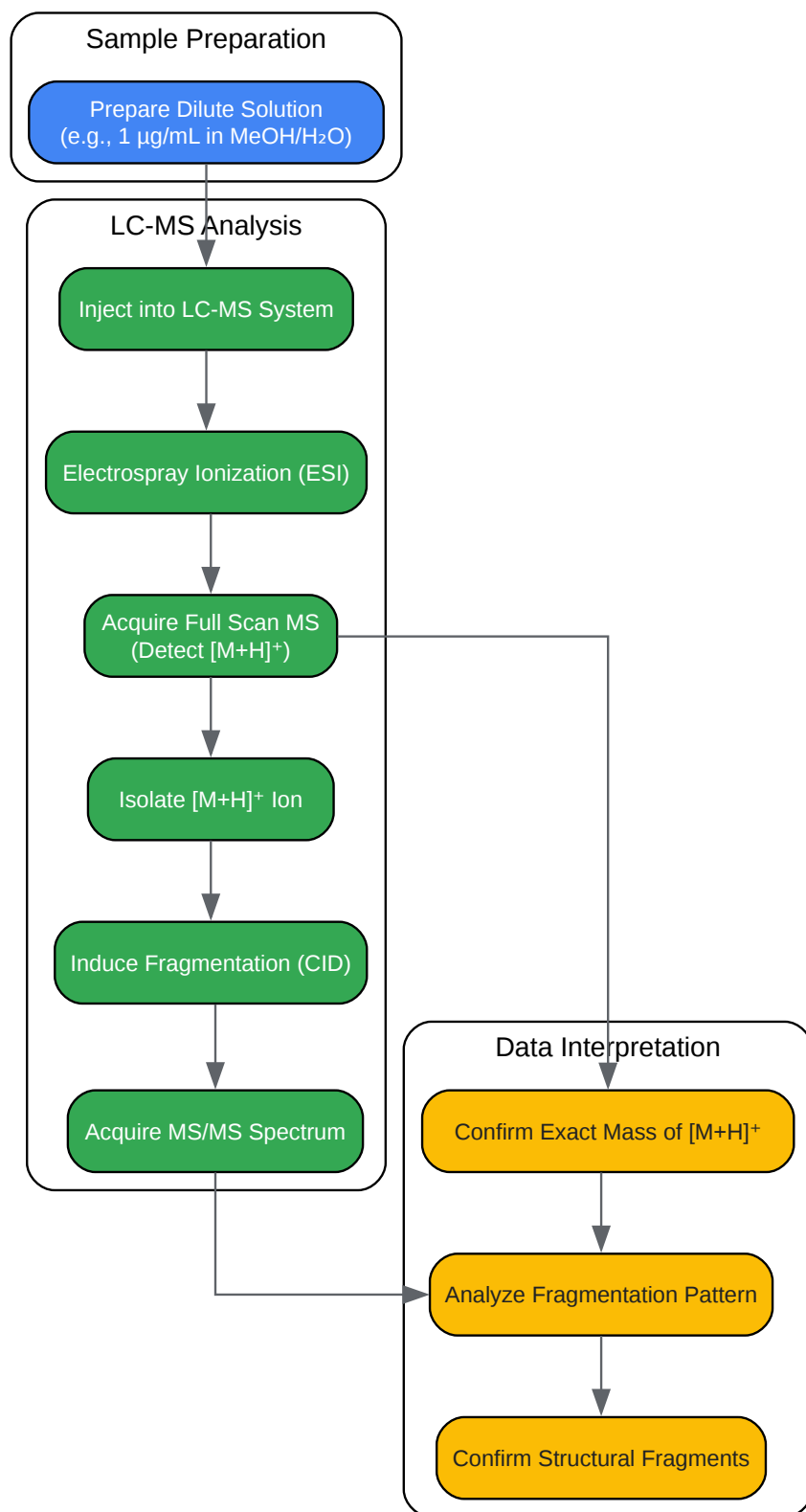
Predicted Mass Spectrum Characteristics:

- Molecular Formula: $C_{19}H_{32}N_2O_4$
- Monoisotopic Mass: 368.2362 Da
- Primary Ion (ESI⁺): The protonated molecule, $[M+H]^+$, at m/z 369.2435. High-resolution MS can confirm this mass to within a few parts per million (ppm).
- Key Fragmentation Pathways: The fragmentation of the $[M+H]^+$ ion will likely proceed via cleavage of the ester and ether bonds, which are the most labile points in the structure. Predicted key fragment ions include:
 - Cleavage of the C-O bond of the ester, losing the side chain.
 - Cleavage within the ether side chain.
 - Loss of the butoxy group from the aromatic ring.

Experimental Protocol: Liquid Chromatography-Mass Spectrometry (LC-MS)

- Sample Preparation: Prepare a dilute solution of the sample (e.g., 1-10 $\mu\text{g/mL}$) in a solvent compatible with reverse-phase HPLC, such as a mixture of methanol or acetonitrile and water, often with a small amount of formic acid to promote protonation. [\[6\]](#)
- 2. LC Separation (Optional but Recommended):
 - Inject the sample onto an HPLC system (e.g., using a C18 column) to separate it from any impurities before it enters the mass spectrometer.

- The mobile phase gradient will elute the compound at a characteristic retention time.
- MS Analysis (Full Scan):
 - The eluent from the LC is directed into the ESI source of the mass spectrometer.
 - Acquire a full scan mass spectrum (e.g., over a range of m/z 100-500) to detect the protonated molecular ion $[M+H]^+$.
 - Verify that the measured exact mass matches the theoretical mass for $C_{19}H_{33}N_2O_4^+$.
- MS/MS Analysis (Fragmentation):
 - Isolate the $[M+H]^+$ ion (m/z 369.2) in the mass spectrometer.
 - Subject the isolated ion to collision-induced dissociation (CID) with an inert gas (e.g., argon or nitrogen).
 - Acquire the resulting product ion spectrum (MS/MS spectrum).
- Data Interpretation: Analyze the fragmentation pattern to confirm the connectivity of the molecule. The observed fragments should correspond to logical losses from the parent structure.



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Caption: Logical workflow for **Betoxycaïne** identification via LC-MS/MS.

Summary: An Orthogonal Approach to Identification

No single technique provides absolute identification. The strength of this analytical approach lies in its orthogonal nature—each method provides a different and complementary piece of structural information. UV-Vis confirms the chromophore, IR validates the functional groups, NMR maps the complete atomic framework, and MS provides the exact molecular weight and substructural fragments. When the data from all four techniques are combined and found to be consistent with the proposed structure of **Betoxycaine**, an unambiguous and scientifically rigorous identification is achieved.

Technique	Key Information Provided	Predicted Betoxycaine Data
UV-Vis Spectroscopy	Electronic Transitions (Chromophore)	$\lambda_{\text{max}} \approx 295 \text{ nm}$ (in Methanol)
IR Spectroscopy	Functional Groups	Key Peaks (cm^{-1}): ~ 3400 (N-H), ~ 1700 (C=O), ~ 1280 & ~ 1100 (C-O)
^1H NMR Spectroscopy	Proton Environments & Connectivity	Diagnostic Signals (ppm): 7.8-6.5 (Aromatic), ~ 4.2 (NH_2), ~ 2.6 (q, N- CH_2)
Mass Spectrometry	Molecular Weight & Fragmentation	$[\text{M}+\text{H}]^+$ at m/z 369.2435; key fragments from ester/ether cleavage

This guide provides the foundational principles and practical workflows necessary for the robust spectroscopic identification of **Betoxycaine**, empowering scientists to ensure the identity and quality of this important pharmaceutical compound.

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